Technical Safety & Handling Guide: Methyl 3-chloro-5-fluoro-4-hydroxybenzoate

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Compound of Interest	
Compound Name:	*Methyl 3-chloro-5-fluoro-4-hydroxybenzoate*
CAS No.:	*369-15-3*
Cat. No.:	*B6335474*

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CAS No: 369-15-3 | Formula: $C_8H_6ClFO_3$ | Mol.[1] Weight: 204.58 g/mol [1][2]

Executive Summary & Scaffold Analysis

Methyl 3-chloro-5-fluoro-4-hydroxybenzoate is a specialized halogenated phenolic ester employed primarily as a high-value building block in medicinal chemistry.[1][3] Its structural utility lies in the tri-substituted benzene core, where the strategic placement of chlorine (C3) and fluorine (C5) atoms flanking the hydroxyl group (C4) modulates the electronic properties and metabolic stability of the ring.[1]

For drug development professionals, this compound serves as a critical intermediate for synthesizing:

- Kinase Inhibitors: The halogenated phenol motif mimics ATP-binding pocket interactions.[1]
- Glucagon Receptor Antagonists: Similar scaffolds have been utilized to improve lipophilicity and binding affinity.[1]

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- Biaryl Ethers: Via nucleophilic aromatic substitution or Chan-Lam coupling of the phenolic hydroxyl.[1]

Operational Status: This compound is typically supplied as a research-grade solid.[1][4] Due to the presence of the phenolic hydroxyl and ester moiety, it requires specific handling protocols to prevent hydrolysis and oxidation.[1]

Hazard Identification & Risk Assessment (GHS)

Note: While specific toxicological data for CAS 369-15-3 is limited, the following classification is derived from Structure-Activity Relationship (SAR) analysis of analogous halogenated phenolic esters.

GHS Classification (Predicted)

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed.[1]	H302
Skin Corrosion/Irritation	2	Causes skin irritation.[1][5][6][7]	H315
Eye Damage/Irritation	2A	Causes serious eye irritation.[1][5][6][7]	H319
STOT - Single Exposure	3	May cause respiratory irritation.[1][7]	H335

Toxicological Insights

- Phenolic Absorption: The 4-hydroxy group increases the potential for dermal absorption.[1] Halogenation (Cl, F) often increases lipophilicity, potentially enhancing skin penetration compared to non-halogenated analogs.[1]

- Metabolic Hydrolysis: Upon ingestion or mucosal contact, esterases may hydrolyze the methyl ester to 3-chloro-5-fluoro-4-hydroxybenzoic acid, a potentially more acidic and corrosive metabolite.[1]

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Safe Handling & Storage Protocols (SOP)

The "Self-Validating" Safety System: Safety is not just PPE; it is a workflow that prevents exposure before it happens.[1]

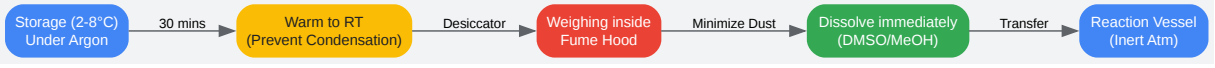
A. Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH N95 (minimum) for solid handling.[1] If generating dust or heating, use a P100/OV cartridge.[1]
- Dermal:Nitrile Gloves (Double-gloving recommended).[1]
  - Rationale: Halogenated aromatics can degrade latex.[1] Inner glove (4 mil) + Outer glove (4-8 mil) provides a breakthrough time buffer.[1]
- Ocular: Chemical splash goggles.[1] Face shield required if working with >10g quantities in open vessels.[1]

B. Storage & Stability[1][8]

- Temperature:2°C to 8°C (Refrigerate).
  - Causality: BLD Pharm and other suppliers recommend cold-chain transport.[1] Phenolic esters are prone to slow hydrolysis and oxidation (quinor form formation) at elevated temperatures.[1]
- Atmosphere: Store under Inert Gas (Argon/Nitrogen).[1]
  - Mechanism:[1][5] Oxygen can facilitate radical formation at the phenolic position, leading to discoloration (yellowing/browning).[1]
- Container: Amber glass vials with Teflon-lined caps to prevent UV degradation and cap corrosion.[1]

C. Engineering Controls (Workflow Visualization)



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Figure 1: Safe Handling Workflow. Critical step: Warming to Room Temperature (RT) before opening prevents moisture condensation, which accelerates ester hydrolysis.[1]

Emergency Response & First Aid

Standard protocols adapted for Halogenated Phenols.

Scenario	Immediate Action	Mechanistic Rationale
Skin Contact	Wash with soap/water for 15 min.[1] PEG-300 wipe if available.[1]	Phenolic compounds are lipophilic; Polyethylene Glycol (PEG) acts as a solvent to extract the chemical from skin pores more effectively than water alone.[1]
Eye Contact	Rinse with water for 15 min.[1][5][6] Lift eyelids.[1]	The ester is an irritant; immediate dilution prevents corneal opacity.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth.[1][5][7][8]	Vomiting risks aspiration of the irritant into the lungs (chemical pneumonitis).[1]
Spill Cleanup	Dampen with PEG/Ethanol, absorb with sand.[1]	Do not dry sweep (dust generation).[1] Solubilizing the spill first ensures complete capture.[1]

Technical Specifications & Properties

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Property	Value / Description	Note
Physical State	Solid (Powder or Crystalline)	Typically white to pale beige.[1][8]
Melting Point	Determine Experimentally	Analogs range 90–110°C. CoA verification required.
Solubility	DMSO, Methanol, Ethyl Acetate	Poor water solubility.[1]
pKa (Predicted)	~6.5 - 7.5 (Phenolic OH)	Lower than phenol (9.[1]95) due to electron-withdrawing Cl/F/Ester groups.[1]
LogP (Predicted)	~2.5	Moderately lipophilic; cell-permeable.[1]

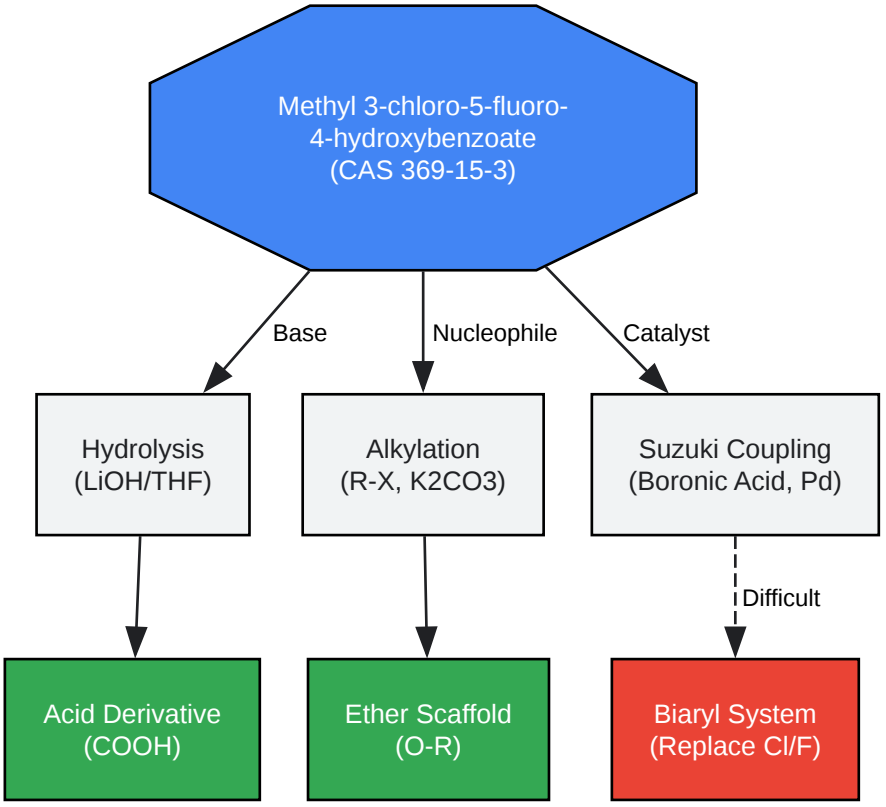
Synthesis & Application Logic

Reactivity Profile: The molecule contains three distinct reactive handles, allowing for orthogonal functionalization.[1]

- Phenolic Hydroxyl (-OH): Most reactive.[1] Used for etherification (Williamson ether synthesis) or cross-coupling.[1]
- Methyl Ester (-COOMe): Electrophilic.[1] Susceptible to hydrolysis (to acid) or aminolysis (to amide).[1]
- Aryl Halides (Cl, F): Less reactive.[1] Requires transition metal catalysis (Pd/Cu) for substitution, or S_NAr conditions if the ring is sufficiently electron-deficient.[1]

Synthetic Pathway Visualization[1]

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Figure 2: Divergent Synthetic Pathways.[1][3] Note: Direct coupling at the Cl/F positions (Path 3) is challenging without protecting the phenol and ester first.[1]

Disposal & Environmental Compliance

- Waste Stream: Halogenated Organic Waste.[1]
- Method: High-temperature incineration equipped with a scrubber.[1]
  - Reasoning: Incineration of fluorinated/chlorinated compounds generates HF and HCl gases.[1] Standard open burning is prohibited.[1]
- Ecological Impact: Do not release into drains.[1][7] Halogenated phenols can be persistent and toxic to aquatic life (Acute Aquatic Toxicity Category 2/3 predicted).[1]

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